

alternative anti-inflammatory compounds to SB 201146

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Compound of Interest

Compound Name: SB 201146

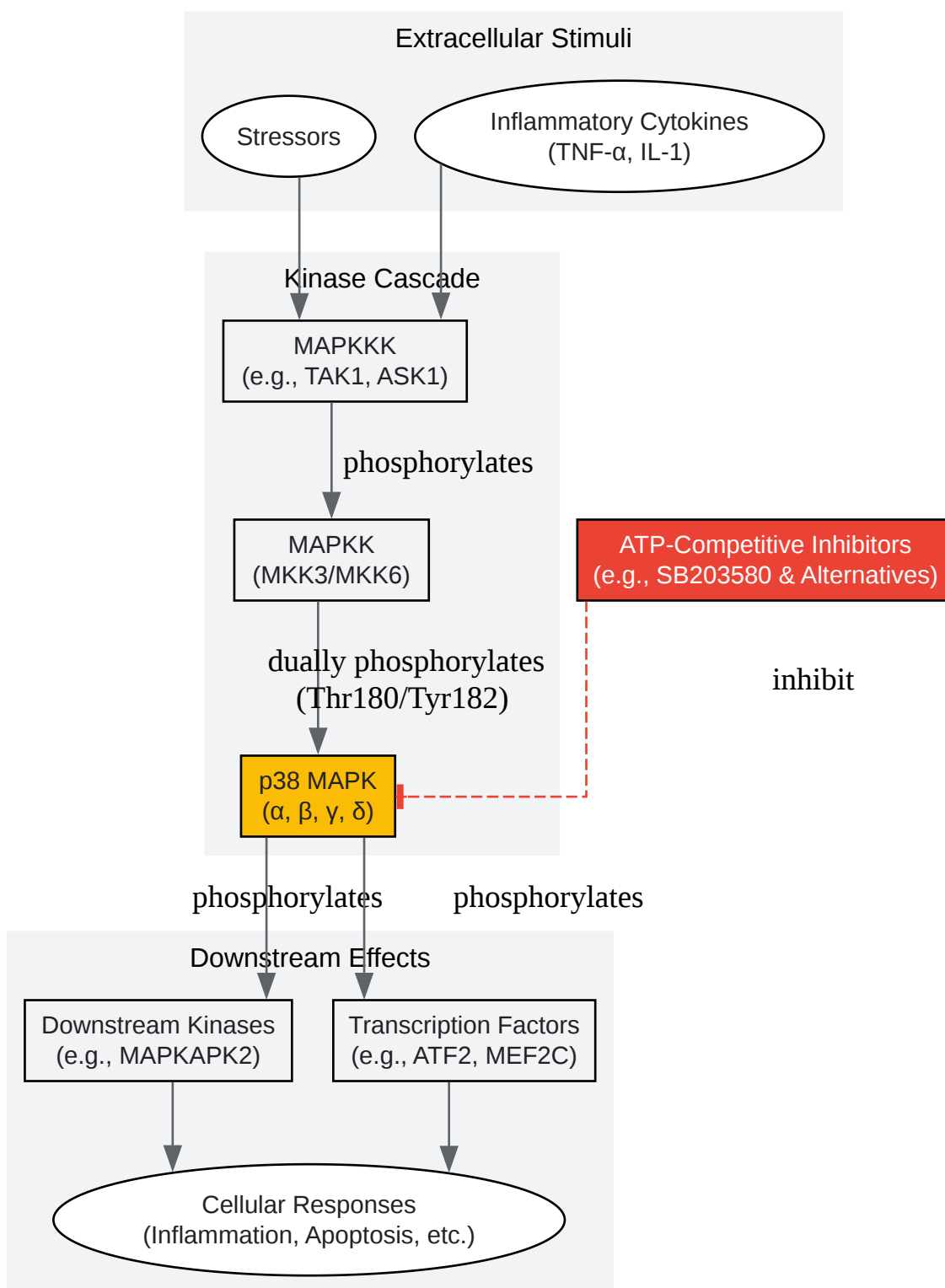
Cat. No.: B1681489

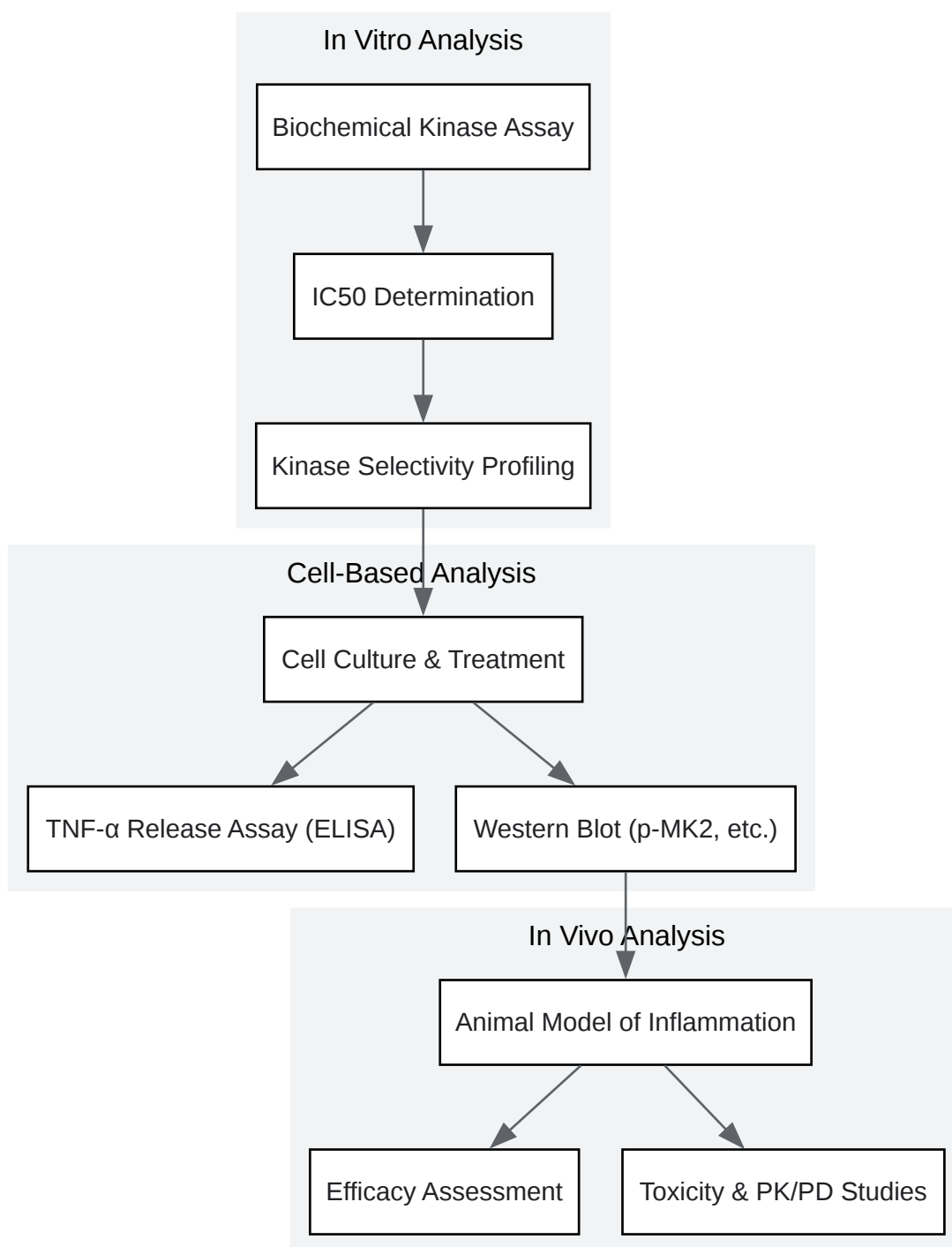
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The Role of p38 MAPK in Inflammation

The p38 mitogen-activated protein kinase (MAPK) signaling pathway is a crucial cascade that responds to inflammatory cytokines and environmental stressors.[1] It plays a pivotal role in a variety of cellular processes, including inflammation, apoptosis, and cell differentiation.[2] The p38 MAPK family has four isoforms: α , β , γ , and δ . The p38 α isoform is considered the major proinflammatory member.[3] Dysregulation of this pathway is implicated in numerous inflammatory diseases, such as rheumatoid arthritis and chronic obstructive pulmonary disease (COPD), making p38 MAPK a significant therapeutic target.[4]

The canonical p38 MAPK pathway is activated by upstream kinases (MKK3 and MKK6), which in turn are activated by MAPKKs in response to stimuli like cytokines (TNF- α , IL-1) or stress.[5] Once activated, p38 MAPK phosphorylates downstream targets, including other kinases and transcription factors, leading to the production of pro-inflammatory cytokines.[4][6]





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